

1-methyl-1H-indole-5-carbonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-methyl-1H-indole-5-carbonitrile

Cat. No.: B1312812

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Technical Guide: 1-methyl-1H-indole-5-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a detailed synthetic protocol for **1-methyl-1H-indole-5-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

The fundamental molecular characteristics of **1-methyl-1H-indole-5-carbonitrile** are summarized below.

Property	Value
Molecular Formula	C ₁₀ H ₈ N ₂
Molecular Weight	156.19 g/mol
CAS Number	91634-11-6

Synthesis of 1-methyl-1H-indole-5-carbonitrile

The following section details a standard laboratory procedure for the synthesis of **1-methyl-1H-indole-5-carbonitrile**. The method is based on the N-methylation of the parent indole, 1H-indole-5-carbonitrile.

Experimental Protocol: N-methylation of 1H-indole-5-carbonitrile

This protocol is adapted from established methods for the N-methylation of indoles.

Materials:

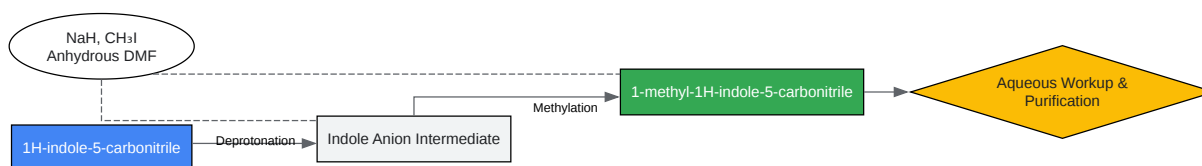
- 1H-indole-5-carbonitrile
- Sodium amide (NaNH_2) or Sodium hydride (NaH)
- Methyl iodide (CH_3I) or Dimethyl sulfate ($(\text{CH}_3)_2\text{SO}_4$)
- Anhydrous N,N-Dimethylformamide (DMF) or Tetrahydrofuran (THF)
- Water (H_2O)
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Inert atmosphere (Nitrogen or Argon)
- Standard glassware for extraction and filtration
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere, dissolve 1H-indole-5-carbonitrile in anhydrous DMF.
- **Deprotonation:** Cool the solution to 0 °C using an ice bath. Add sodium hydride (as a 60% dispersion in mineral oil) portion-wise to the stirred solution. Allow the mixture to stir at room temperature for 30 minutes.
- **Methylation:** Cool the reaction mixture back to 0 °C. Add methyl iodide dropwise via a dropping funnel. Allow the reaction to warm to room temperature and stir for 3-4 hours.
- **Quenching:** Carefully quench the reaction by the slow addition of water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with ethyl acetate. Wash the combined organic layers with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel to yield pure **1-methyl-1H-indole-5-carbonitrile**.

Synthetic Workflow

The logical flow of the synthesis is depicted in the diagram below.



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Caption: Synthetic pathway for **1-methyl-1H-indole-5-carbonitrile**.

- To cite this document: BenchChem. [1-methyl-1H-indole-5-carbonitrile molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312812#1-methyl-1h-indole-5-carbonitrile-molecular-weight-and-formula]

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